

Solubility of Sulfuryl Fluoride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Sulfuryl fluoride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sulfuryl fluoride** (SO₂F₂) in various organic solvents. The information is curated for professionals in research, scientific, and drug development fields who require precise data and methodologies for their work.

Core Data Presentation

The solubility of **sulfuryl fluoride**, a colorless and odorless gas, is a critical parameter in its application as a fumigant and in other chemical processes. Its dissolution in organic solvents is influenced by factors such as temperature and pressure. Generally, the solubility of **sulfuryl fluoride** in organic solvents increases with increasing pressure and decreases with increasing temperature.^{[1][2]}

Quantitative Solubility Data

The following tables summarize the available quantitative data on the solubility of **sulfuryl fluoride** in a range of organic solvents.

Table 1: Solubility in Various Organic Solvents at 24.7 ± 0.3 °C

Solvent	Solubility (g/kg of solvent)
Acetone	71[3]
Ethyl Acetate	59[3]
Methanol	33[3]
1,2-Dichloroethane	25[3]
Xylene	25[3]
n-Heptane	22[3]

Table 2: Solubility in Various Organic Solvents (Units as Reported)

Solvent	Temperature (°C)	Solubility
Ethanol	-	0.24 - 0.27 L/L[4]
Toluene	-	2.1 - 2.2 L/L[4]
Carbon Tetrachloride	-	1.36 - 1.38 L/L[4]
Alcohol	-	24-27 ml gas/100 ml[4][5][6]
Toluene	-	210-220 ml gas/100 ml[4][5][6]
Carbon Tetrachloride	-	136-138 ml gas/100 ml[4][5][6]

Table 3: Solubility in Select Solvents over a Range of Temperatures and Pressures

Studies have been conducted on the solubility of **sulfuryl fluoride** in propylene carbonate (PC), tributyl phosphate (TBP), and N-methylpyrrolidone (NMP) at pressures up to 600 kPa and temperatures ranging from 293.15 to 313.15 K.[1][2] In these solvents, the solubility of SO₂F₂ was found to increase with increasing pressure and decrease with increasing temperature, indicating a physical dissolution process.[1][2] The order of solubility in these three solvents was TBP > PC > NMP.[2]

Furthermore, the solubility of **sulfuryl fluoride** has been investigated in eight biobased solvents at temperatures from 283.15 to 323.15 K and pressures up to 600 kPa.[2][7] These

biobased solvents demonstrated significantly larger absorption capacities for SO_2F_2 than water. [2][7]

Experimental Protocols

A key methodology for determining the solubility of **sulfuryl fluoride** in organic solvents is the isochoric saturation method.[1][2] This technique is suitable for measuring the solubility of gases in liquids at various temperatures and pressures.

Isochoric Saturation Method

The isochoric saturation method involves the following general steps:

- **System Preparation:** A known amount of the solvent is placed into a thermostated equilibrium cell of a known volume. The cell is then evacuated to remove any residual air.
- **Gas Introduction:** A known amount of **sulfuryl fluoride** gas is introduced into the equilibrium cell.
- **Equilibration:** The mixture is agitated at a constant temperature until thermodynamic equilibrium between the gas and liquid phases is reached. This is typically indicated by a stable pressure reading.
- **Data Acquisition:** The equilibrium pressure and temperature are recorded.
- **Calculation of Solubility:** The amount of dissolved gas is determined by a mass balance, considering the initial amounts of gas and solvent, the volume of the gas phase, and the equilibrium pressure and temperature. The solubility is then calculated in appropriate units, such as mole fraction or grams per kilogram of solvent.

This process is repeated at different temperatures and initial gas pressures to determine the solubility over a range of conditions.

Visualizations

Logical Relationship of Factors Affecting Solubility

The solubility of **sulfuryl fluoride** in organic solvents is primarily governed by temperature and pressure. The following diagram illustrates this relationship.

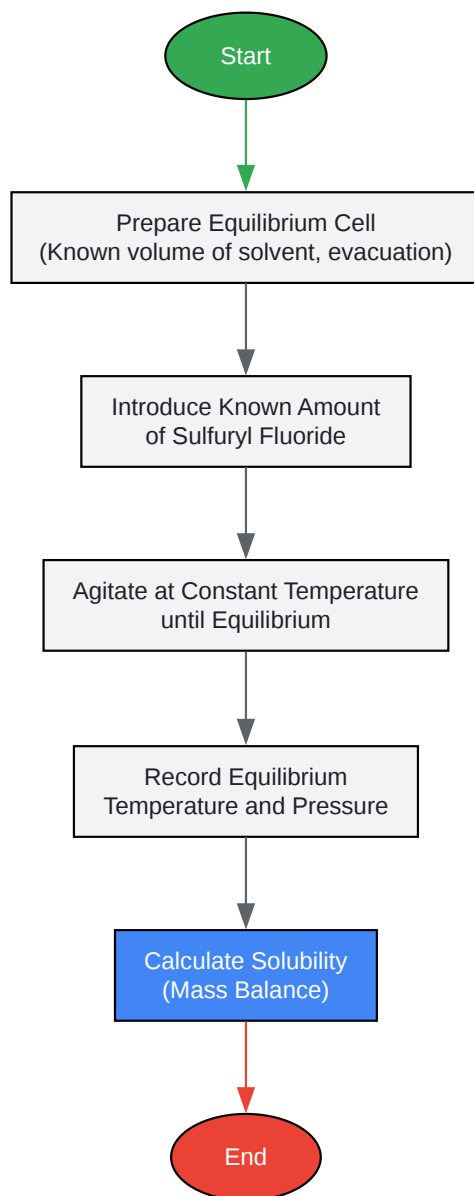


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Caption: Factors influencing **sulfuryl fluoride** solubility.

Experimental Workflow for Isochoric Saturation Method

The diagram below outlines the typical experimental workflow for determining the solubility of **sulfuryl fluoride** using the isochoric saturation method.



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Caption: Workflow of the isochoric saturation method.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. fao.org [fao.org]
- 4. Sulfuryl fluoride | F₂SO₂ | CID 17607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scent.vn [scent.vn]
- 6. Cas 2699-79-8, SULFURYL FLUORIDE | lookchem [lookchem.com]
- 7. Item - Sulfuryl Fluoride Absorption from Fumigation Exhaust Gas by Biobased Solvents: Thermodynamic and Quantum Chemical Analysis - American Chemical Society - Figshare [acs.figshare.com]
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